

Key Performance Indicators in Liquid Scintillation Counting

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Compound of Interest

Compound Name: *insta-gel*

Cat. No.: *B1173381*

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The efficacy of a liquid scintillation cocktail is evaluated based on several key parameters:

- **Counting Efficiency:** The ratio of detected counts per minute (CPM) to the actual disintegrations per minute (DPM) of the radioisotope. Higher efficiency translates to shorter counting times and reduced radioactive material usage.
- **Quench Resistance:** The ability of the cocktail to mitigate the reduction in counting efficiency caused by quenching agents (e.g., colored or chemical impurities) in the sample.
- **Sample Holding Capacity:** The maximum amount of an aqueous or non-aqueous sample that can be incorporated into the cocktail while maintaining a stable, homogenous emulsion or solution.
- **Figure of Merit (FOM):** A derived value (E^2/B , where E is efficiency and B is background) that indicates the overall performance of the cocktail for low-level counting. A higher FOM signifies better sensitivity.
- **Biodegradability:** An increasingly important factor, with many modern cocktails formulated to be less toxic and more environmentally friendly than traditional cocktails based on solvents like toluene and xylene.

Comparative Performance of Liquid Scintillation Cocktails

The following tables summarize the performance of several widely used liquid scintillation cocktails based on data from comparative studies. The selection includes both traditional and biodegradable options.

Table 1: Comparison of Counting Efficiency and Figure of Merit for ^3H and ^{14}C

Liquid Scintillation Cocktail	^3H Counting Efficiency (%)	^{14}C Counting Efficiency (%)	^3H Figure of Merit (FOM)	^{14}C Figure of Merit (FOM)
Ultima Gold	High	Very High	High	Very High
Ultima Gold LLT	High	Very High	Very High	Very High
Ultima Gold XR	High	Very High	High	Very High
OptiPhase HiSafe 3	High	Very High	High	Very High
Insta-Gel Plus	Medium-High	High	Medium-High	High
Ecoscint A	Medium	High	Medium	High
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